

methyated seed oil MSO with foramsulfuron

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Compound Focus: Foramsulfuron

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Mechanism of Action and Rationale

Foramsulfuron is a sulfonylurea herbicide that inhibits the plant enzyme acetolactate synthase (ALS), disrupting the biosynthesis of branched-chain amino acids [1]. While effective, its performance is highly dependent on the use of a proper adjuvant system to ensure sufficient leaf coverage and cuticular penetration.

MSO enhances **foramsulfuron** activity primarily by **increasing herbicide absorption and penetration** through the plant cuticle [1] [2]. It acts as a surfactant and penetrant, which is particularly useful for weeds with waxy or thick leaf cuticles. The chemical modification (methylation) of the seed oil improves its solubility and performance as an adjuvant [3]. This is especially crucial for controlling tough weed species and under sub-optimal environmental conditions where herbicide efficacy might otherwise be reduced.

Efficacy Data and Adjuvant Comparison

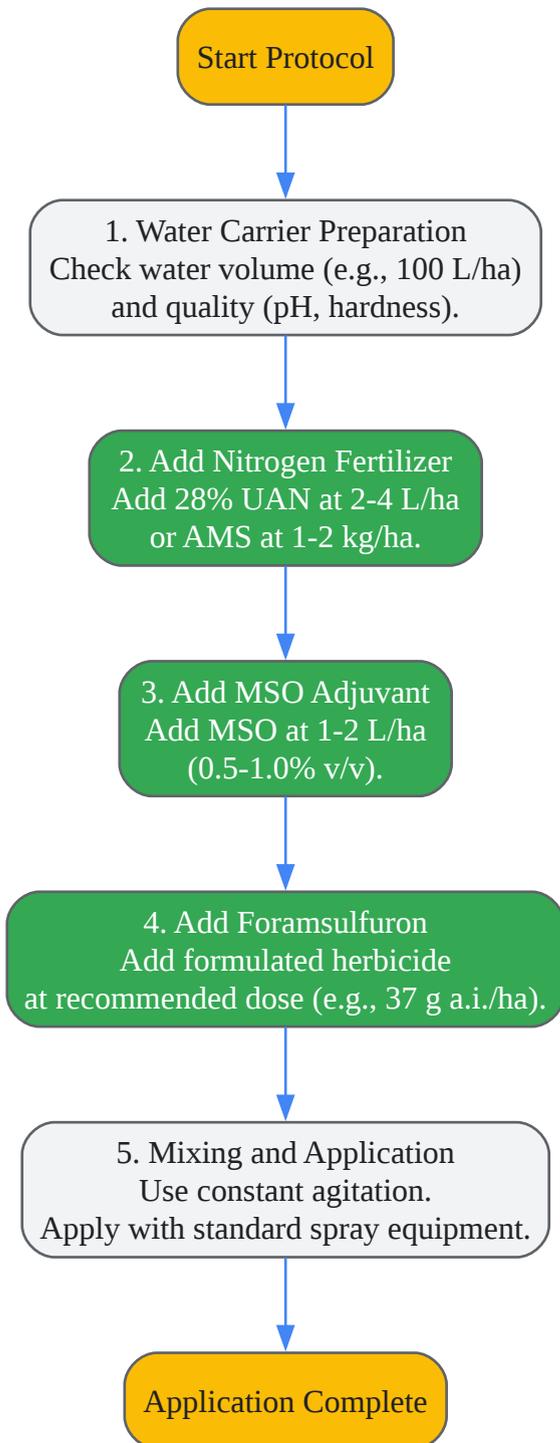
Research shows that adjuvant selection greatly influences the amount of **foramsulfuron** required for effective weed control. The following table summarizes greenhouse study data on the grams of **foramsulfuron** per hectare required for 80% growth reduction (GR80) of various weeds with different adjuvants [1].

Weed Species	Adjuvant System	Foramsulfuron GR80 (g/ha)
<i>Echinochloa crus-galli</i>	MSO alone	6
	MSO + 28% UAN	4
	NIS alone	72
	COC alone	89
<i>Setaria faberi</i>	MSO alone	12
	MSO + 28% UAN	8
	NIS alone	43
	COC alone	52
<i>Abutilon theophrasti</i>	MSO alone	21
	MSO + 28% UAN	10
	NIS alone	42
	COC alone	43

This data demonstrates that **MSO is substantially more effective than non-ionic surfactants (NIS) or crop oil concentrates (COC)** in enhancing **foramsulfuron** activity, often reducing the required herbicide dose by more than ten-fold for grass weeds like *Echinochloa crus-galli* [1]. The addition of a nitrogen fertilizer like 28% UAN (Urea Ammonium Nitrate) further enhances this effect.

Detailed Application Protocol

The following workflow details the key steps for preparing and applying a **foramsulfuron** and MSO tank mixture for experimental purposes.



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Step-by-Step Procedure

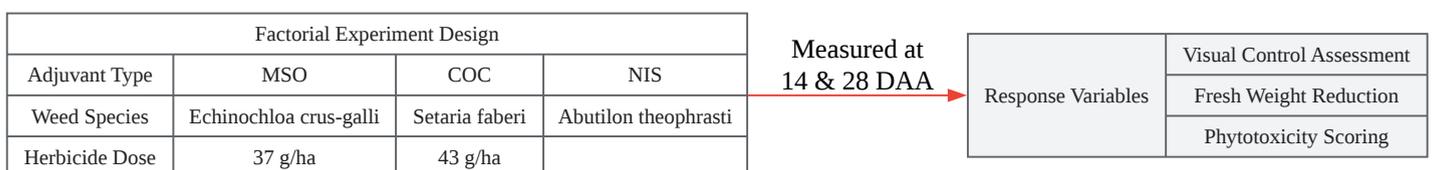
- **Spray Carrier Preparation:** Use clean water as the carrier. The total spray volume should be appropriate for the application method (e.g., 100-200 liters per hectare for ground applications). Test the water's pH and hardness, as extreme values can reduce efficacy. Ammonium sulfate (AMS) at 1-2 kg/ha can be added to counteract antagonistic ions in hard water [1].
- **Additive Incorporation:**
 - First, add the nitrogen fertilizer source, if used. Research indicates that **28% UAN at 2-4 L/ha** is highly effective [1].
 - Next, add the **MSO adjuvant at a rate of 1-2 L/ha** (equivalent to 0.5-1.0% volume/volume) [2]. Adding the adjuvant before the herbicide helps ensure uniform distribution.
- **Herbicide Addition:** Add the required amount of **foramsulfuron** formulation to the tank. The typical field dose is **37 grams of active ingredient per hectare**, though this may be increased to 43 g a.i./ha for rescue treatments on larger weeds [1].
- **Mixing and Application:** Maintain constant and gentle agitation in the spray tank to keep the mixture homogenous. Apply using standard spray equipment calibrated to deliver the desired volume per hectare. Ensure uniform coverage of target weeds.

Critical Application Notes

- **Weed Spectrum:** MSO is particularly effective on **broadleaf weeds** and certain grass weeds like *Setaria faberi* (Giant Foxtail) [1] [2]. The enhanced penetration is most beneficial for weeds with waxy leaf surfaces.
- **Weed Growth Stage:** For optimal results, applications should be made when weeds are small and actively growing. The **foramsulfuron** label specifies maximum weed sizes for control.
- **Environmental Conditions:** Avoid application under drought stress or extreme temperatures, as this can reduce herbicide uptake and translocation, even with an effective adjuvant.

Experimental Design for Researchers

For researchers aiming to validate or extend these protocols, consider the following experimental setup.



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Key Methodological Elements

- **Treatments:** A standard experiment should include a factorial arrangement of:
 - **Adjuvant Systems:** MSO, COC, NIS, and a no-adjuvant control.
 - **Nitrogen Additives:** With and without 28% UAN (e.g., at 2-4 L/ha) or AMS.
 - **Weed Species:** Key species as shown in the table above.
 - **Foramsulfuron Doses:** A range including the label rate (37 g a.i./ha) and higher/lower doses to calculate GR values [1].
- **Response Variables:**
 - **Visual Control Percentage:** Assessed at 14 and 28 days after application (DAA).
 - **Biomass Reduction:** Shoot fresh weight or dry weight of treated plants compared to untreated controls, used to determine GR80 values [1].
 - **Crop Safety:** Monitor maize for any signs of phytotoxicity.

Formulation and Safety Notes

- **Formulation:** **Foramsulfuron** is commonly co-formulated with the safener isoxadifen-ethyl at a 1:1 ratio to protect maize crops [1].
- **MSO Advantages:** Beyond performance, MSO offers operational benefits, including lower flammability compared to petroleum-based oils and better biodegradability [2].
- **Compliance:** Always adhere to the specific product label instructions for the **foramsulfuron** formulation being used. Local regulations may dictate approved adjuvant uses and application rates.

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References

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